

Optimizing artificial lift systems for declining production wells

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Technical Support Center: Optimizing Artificial Lift Systems

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for optimizing artificial lift systems in declining production wells. The content is designed for professionals monitoring and managing well performance.

Troubleshooting Guides

This section provides specific troubleshooting steps for common problems encountered with various artificial lift systems.

Sucker Rod Pumps (SRP) / Beam Pumping

Sucker rod pumps, also known as beam pumps, are a common artificial lift method, especially for onshore wells with lower production rates. [1]However, they are susceptible to mechanical issues over time.

Issue: Decreased Production Efficiency & Increased Power Consumption

- Question: My sucker rod pump's production has declined, and it's using more power. What are the likely causes and how do I fix it?

- Answer: This is often a sign of rod wear, fatigue, or downhole pump issues. [2] Fatigue is a primary cause of rod failures, accounting for over 80% of such incidents. [3] Diagnostic Procedure:
 - Surface Analysis:
 - Visually inspect the polished rod for wear or damage. [2] * Use a dynamometer to obtain surface and downhole pump cards. This helps diagnose issues with rod loading, pump fillage, and friction. [4] * Review trends from a Pump Off Controller (POC), if available, for changes in rod loading and fluid load. [5]
 - 2. Downhole Analysis:
 - Conduct an acoustic fluid level test to determine if the pump is submerged and if there is sufficient fluid to pump. [4][5] A declining reservoir pressure can lead to "fluid pound," which increases the load on the rods. [6] * Analyze the downhole pump card for signs of gas interference, worn valves, or tubing leaks. [4]
 - 3. Troubleshooting Steps:
 - For Rod Wear/Fatigue: Implement a regular inspection and maintenance schedule. [2] Ensure proper well alignment to prevent rods from contacting the tubing. [3] In corrosive environments, consider using fiberglass or coated rods. [3] * For Gas Interference/Fluid Pound: Lowering the rods to "tap" the bottom may dislodge gas. [5] If the pump is gas-locked, stopping the jack at the top of the stroke overnight can allow fluid to re-enter the barrel. [5] Optimizing pumping parameters can also minimize fluid pound. [6] * For Worn Pump Components: If analysis indicates worn plungers or valves, a workover is required to replace the downhole pump. Sand production can cause abrasive wear on the plunger, a condition known as "sand cutting". [6] Using a top hold-down pump or sand screens can mitigate this. [6]

Electric Submersible Pumps (ESP)

ESPs are high-volume artificial lift systems but can be sensitive to operational conditions like gas, solids, and temperature. [7][8] Failures often require costly interventions. [9][10] Issue: Sudden ESP Shutdown or Erratic Performance

- Question: My ESP has shut down unexpectedly, or its amperage and temperature readings are fluctuating wildly. What should I investigate?

- Answer: These symptoms point to potential electrical failures, motor problems, or gas interference. Electrical failures are the most common cause of ESP failures, followed by motor issues and gas locking. [11] Diagnostic Procedure:
 - Real-Time Data Analysis:
 - Monitor surface and downhole sensor data for parameters like pressure, temperature, vibration, and electric current. [9] * Analyze ammeter charts for signatures that indicate specific problems. For example, cyclical changes in motor load can indicate gas interference. [8] 2. Identify the Failure Mode:
 - Electrical Issues: Check for under-voltage, voltage imbalance, or power failures from the surface supply. [11] These can cause the motor to overheat. [11] * Motor Overload/Overheating: This occurs when the motor draws excessive current. [11] It can be caused by high fluid viscosity, restricted pump intake, or operating outside the pump's design range.
 - Gas Interference/Gas Lock: High volumes of free gas entering the pump reduce its efficiency and can lead to a "gas lock" where the pump stops moving fluid altogether. [8] This degrades pump performance and can shorten the equipment's life. [8] 3. Troubleshooting Steps:
 - For Electrical Faults: Verify surface power supply and connections are stable. Ensure proper voltage is being supplied to the unit. [12] * For Gas Handling: If gas is the issue, consider installing or optimizing a gas separator or a multi-vane pump. [13] In some cases, adjusting the pump setting depth can also help.
 - For Solids and Scale: To prevent pump plugging, use scale inhibitors, sand screens, and paraffin solvents. [13]

Gas Lift

Gas lift systems inject high-pressure gas into the tubing to reduce fluid density and lift liquids to the surface. [14] Their efficiency is highly dependent on the injection rate and system pressure.

Issue: Declining Production in a Gas Lift Well

- Question: My gas lift well is producing less fluid, even though I'm injecting the same amount of gas. What's the problem?
- Answer: The issue could be related to an inefficient injection rate, downhole equipment failure, or changes in well conditions. Optimizing the gas injection rate is crucial for maximizing production. [15][16] Diagnostic Procedure:
 - Surface Data Review:
 - Check surface injection pressure, tubing pressure, and casing pressure. [17] * Ensure all surface valves are fully open and there are no restrictions in the flowline or separator, which can cause high back pressure. [18]
 - Calculate the Well Performance Factor (Injection Gas Rate / Total Fluid Rate). A high number indicates inefficiency. [18] * Generate a gas lift performance curve (lift curve) by plotting the production rate against the gas injection rate. This helps identify the optimal injection point. [15][16] Over-injecting gas can increase friction and decrease production. [15][16]
 - 2. Performance Analysis:
 - 3. Downhole Troubleshooting:
 - Gas Lift Valve Failure: Valves can leak or become stuck, leading to inefficient gas use. [19] * Liquid Loading: If reservoir pressure has declined, the gas velocity may be insufficient to lift liquids, causing them to accumulate in the wellbore. [19] * Tubing/Packer Leaks: A leak in the tubing or packer can cause gas to be injected at a shallow, ineffective point.

Troubleshooting Steps:

- Optimize Injection Rate: Use nodal analysis and the lift curve to determine the optimal gas injection rate for current well conditions. [16][20] * Check for Leaks: Perform pressure tests to check the integrity of the tubing and packer.
- Address Liquid Loading: If liquid loading is suspected, a change in the gas lift design or intermittent gas lift may be necessary. [19]

Plunger Lift

Plunger lift is an economical artificial lift method for wells with high gas-to-liquid ratios. [21][22]It uses the well's own gas pressure to drive a plunger that pushes accumulated liquids to the surface. [23] Issue: Plunger Failing to Surface or Erratic Cycle Times

- Question: My plunger is arriving late, or not at all. What could be wrong?
- Answer: This common issue can be caused by liquid loading, insufficient gas pressure, or mechanical problems downhole. [24][25] Diagnostic Procedure:
 - Monitor Cycle Data: Track plunger fall and rise times, casing and tubing pressures, and flow rates. Slow arrival times can indicate increasing liquid loading. [25] 2. Acoustic Analysis: Use a portable monitoring system to track the plunger's position in the tubing in real-time. This helps identify if the plunger is stuck, not reaching the bottom, or moving slower than expected. [26][27] 3. Pressure Analysis: A decrease in the difference between casing and tubing pressure can indicate that the well is becoming sub-optimally performant. [25] Troubleshooting Steps:
 - Optimize Cycle Times: The goal is to use the shortest possible shut-in time that allows the plunger to reach the bottom and build enough pressure for an effective lift. [27]Adjust controller settings based on performance data.
 - Address Liquid Loading: If the well is overloaded with liquid, the available gas pressure may not be enough to lift the full column. This may require longer shut-in times to build more pressure or a different plunger type.
 - Check for Mechanical Obstructions: A stuck plunger may indicate a hole in the tubing, paraffin/scale buildup, or a damaged bumper spring. [27]Regular inspection of the plunger and lubricator is recommended. [25]

Quantitative Data Summary

Table 1: Artificial Lift System Selection Criteria

This table provides general screening criteria for selecting an artificial lift method based on well conditions.

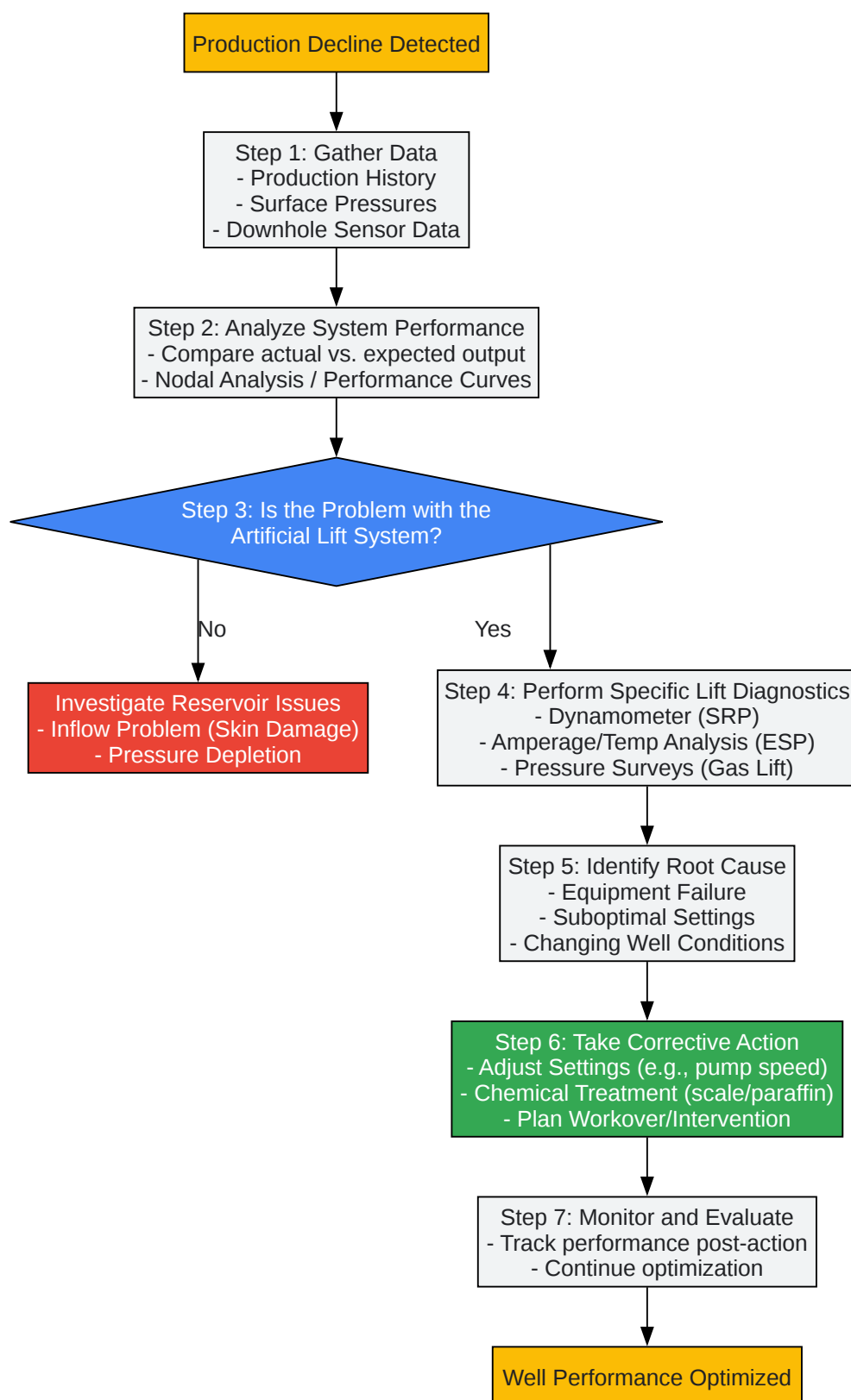
Parameter	Sucker Rod Pump (SRP)	Electric Submersible Pump (ESP)	Gas Lift	Plunger Lift
Production Rate (BPD)	10 - 1,500	200 - 60,000+	100 - 30,000+	1 - 400
Well Depth (ft)	Shallow to Medium (<10,000)	Medium to Deep	Deep	Any Depth
Gas/Liquid Ratio (GLR)	Low	Low to Medium	High	Very High
Solids Handling	Fair to Good	Poor to Fair	Good	Good
Corrosion/Scale	Fair (can use special rods)	Poor to Fair (special coatings needed)	Good	Good
Primary Advantage	Low OPEX, reliable [23]	High volume capability	Handles gas/solids well, flexible [28]	Very low OPEX, uses well's own energy [21]
Primary Limitation	Depth and production rate limited	High CAPEX, sensitive to gas/solids [13]	Requires source of high-pressure gas	Requires high GLR

Data compiled from multiple sources for general guidance. [1][13][21][23][28]

Visualizations (Logical Workflows)

General Troubleshooting Workflow for a Declining Well

This diagram outlines a systematic approach to diagnosing the root cause of declining production in a well equipped with an artificial lift system.

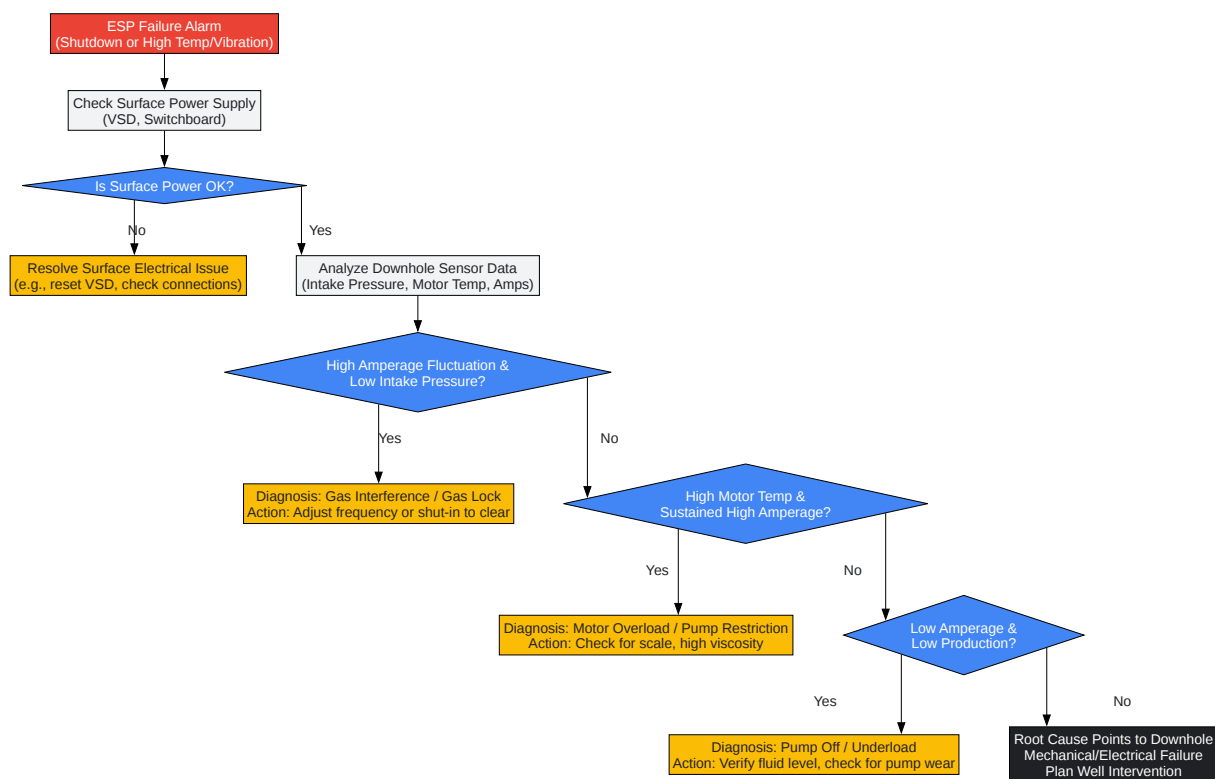


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Caption: General diagnostic workflow for underperforming artificial lift wells.

ESP Failure Diagnosis Logic

This diagram details the decision-making process for troubleshooting a failed Electric Submersible Pump (ESP) based on real-time data.



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Caption: Troubleshooting logic for common ESP failure modes.

Frequently Asked Questions (FAQs)

- Q1: When should I consider implementing artificial lift in a well?
 - Artificial lift is needed when the reservoir's natural pressure is no longer sufficient to lift fluids to the surface at an economic rate. [23] This is common in mature or "brownfield" oilfields where production has started to decline. [1] Key indicators include declining production rates and falling bottom-hole pressure. [28]
- Q2: How do I choose the right artificial lift system for a declining well?
 - The selection process involves screening various methods based on reservoir depth, fluid characteristics (like Gas-to-Liquid Ratio), production rate expectations, and both capital (CAPEX) and operating (OPEX) costs. [21][29] For example, sucker rod pumps are often chosen for low-volume onshore wells, while ESPs are used for high production rates. [1] Gas lift is suitable for wells with a high gas content, and plunger lifts are ideal for marginal wells with very high gas-to-liquid ratios. [21]
- Q3: What are the most common failure modes across all artificial lift systems?
 - Failures can be broadly categorized as mechanical, electrical, and operational. [7] Common issues include mechanical wear and fatigue (especially in SRPs), electrical failures in ESPs, blockages due to scale or paraffin, and problems caused by gas or solids production. [3][7][13] Improper system design or selection for the given well conditions is a frequent underlying cause of failure. [30]
- Q4: How has the rise of unconventional (shale) wells impacted artificial lift strategies?
 - Unconventional wells present unique challenges due to their steep decline rates and long horizontal laterals. [31] This means artificial lift may be needed within weeks of completion, and multiple different lift systems might be used in the first year as production characteristics change rapidly. [31] Issues like corrosion, paraffin, and sand production also tend to appear much earlier in the well's life. [31]
- Q5: What is the role of real-time monitoring and data analytics in optimizing artificial lift?

- Real-time monitoring of surface and downhole sensors allows for the early detection of operational problems, preventing catastrophic failures. [9] Data analytics and machine learning can be used to diagnose failures, predict the optimal gas lift injection rate without well intervention, and improve the overall run life of the equipment. [13][20] This data-driven approach helps shift from reactive maintenance to a proactive optimization strategy.

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